Essential Safety and Operational Guidance for Handling GNF351

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Compound of Interest

Compound Name:	*GNF351*
Cat. No.:	*B607703*

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **GNF351**, a potent aryl hydrocarbon receptor (AHR) antagonist.

GNF351 is a research-grade chemical compound identified as a full antagonist of the aryl hydrocarbon receptor (AHR).[1][2][3] With the molecular formula C24H25N7 and a molecular weight of 411.50, it is typically supplied as an off-white to light yellow solid.[2][4] While one supplier, Merck, has indicated that **GNF351** is not classified as a hazardous substance under REACH regulations, and it has been described as having minimal toxicity in mouse and human keratinocytes, it is imperative that standard laboratory safety protocols are strictly followed.[1][2][4][5] This guide provides the essential personal protective equipment (PPE) requirements, handling procedures, and disposal plans to ensure the safety of all personnel.

Personal Protective Equipment (PPE) Requirements

The following table summarizes the necessary PPE for handling **GNF351** in both its solid and solution forms. Adherence to these guidelines is mandatory to minimize exposure and ensure a safe laboratory environment.

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Operation	Form of GNF351	Required PPE	Purpose
Weighing and Aliquoting	Solid (Powder)	- Nitrile Gloves- Safety Glasses with Side Shields- Lab Coat- N95 Respirator (or equivalent)	- Prevents skin contact.- Protects eyes from airborne particles.- Protects clothing and skin.- Prevents inhalation of fine particles.
Solution Preparation	Solid and Solvent	- Nitrile Gloves- Safety Goggles- Lab Coat	- Prevents skin contact with the compound and solvent.- Offers enhanced protection against splashes.- Protects clothing and skin.
Cell Culture and In Vitro Assays	Dilute Solutions	- Nitrile Gloves- Safety Glasses- Lab Coat	- Prevents skin contact.- Protects eyes from splashes.- Protects clothing and skin.
Waste Disposal	Solid and Liquid	- Nitrile Gloves- Safety Goggles- Lab Coat	- Prevents skin contact with contaminated materials.- Protects eyes from splashes.- Protects clothing and skin.

Chemical and Physical Properties

A clear understanding of **GNF351**'s properties is crucial for safe handling and experimental planning.

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Property	Value	Source
Molecular Formula	C24H25N7	[4]
Molecular Weight	411.50 g/mol	[1][2][6]
CAS Number	1227634-69-6	[2][6]
Appearance	Off-white to light yellow solid	[2]
Solubility	- Soluble in DMSO (≥50 mg/mL)- Insoluble in water	[4][6]
Storage	- Powder: -20°C for up to 3 years- In solvent: -80°C for up to 1 year	[1][2][6]

Experimental Protocols: Step-by-Step Guidance

Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the standard procedure for preparing a stock solution of **GNF351**.

- Pre-Operation Safety Check: Don the required PPE: nitrile gloves, a lab coat, and safety glasses. Ensure that a chemical fume hood is available and functioning correctly.
- Equilibration: Allow the vial of solid **GNF351** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **GNF351** powder into a sterile, conical tube.
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM solution, add 1 mL of DMSO to 4.115 mg of **GNF351**.
- Vortexing: Cap the tube securely and vortex until the solid is completely dissolved. Gentle warming or sonication may be used to aid dissolution.[1]
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -80°C.[6]

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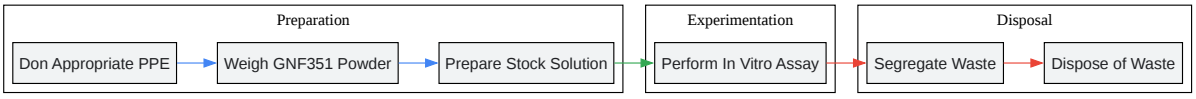
Disposal Plan

Proper disposal of **GNF351** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste: All disposable materials that have come into contact with **GNF351** powder, such as weighing paper, pipette tips, and gloves, should be placed in a designated, sealed hazardous waste container.
- Liquid Waste: Unused or waste solutions of **GNF351** should be collected in a clearly labeled, sealed hazardous waste container. Do not pour **GNF351** solutions down the drain.
- Contaminated Labware: Reusable labware should be decontaminated by washing with an appropriate solvent, followed by a thorough cleaning with soap and water.

Visualizing Workflows and Relationships

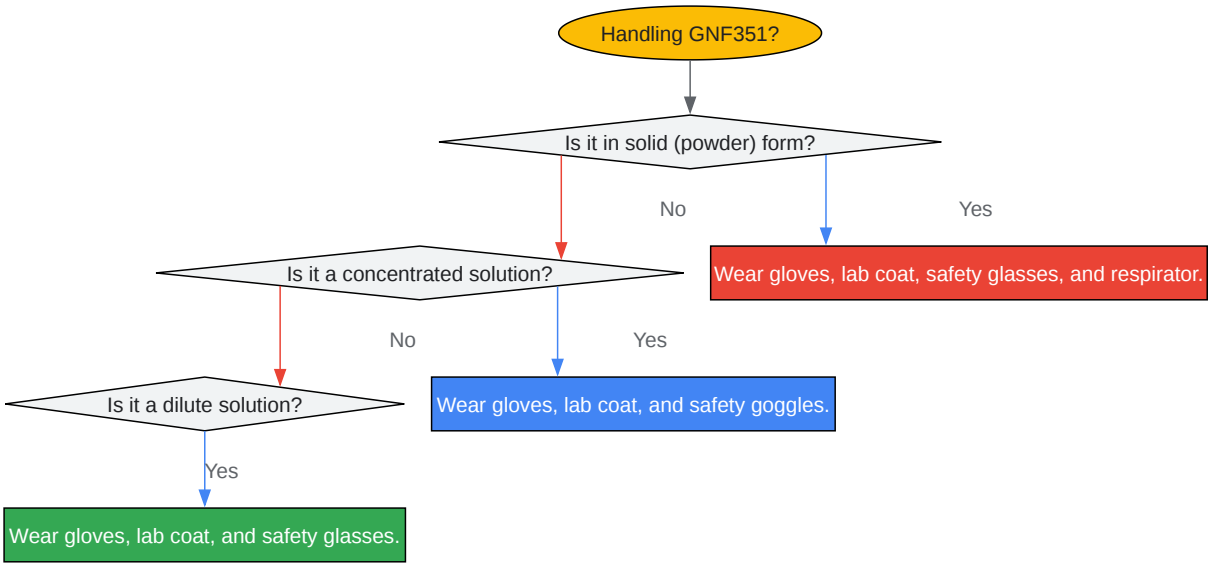
To further clarify the procedural steps and logical relationships in handling **GNF351**, the following diagrams are provided.



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Caption: Workflow for the safe handling of **GNF351** from preparation to disposal.

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Caption: Decision tree for selecting the appropriate PPE for handling **GNF351**.

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